

OAT-449 and Mitotic Catastrophe in Cancer Cells: A Technical Guide

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Compound of Interest

Compound Name: *Tubulin polymerization-IN-53*

Cat. No.: *B15137450*

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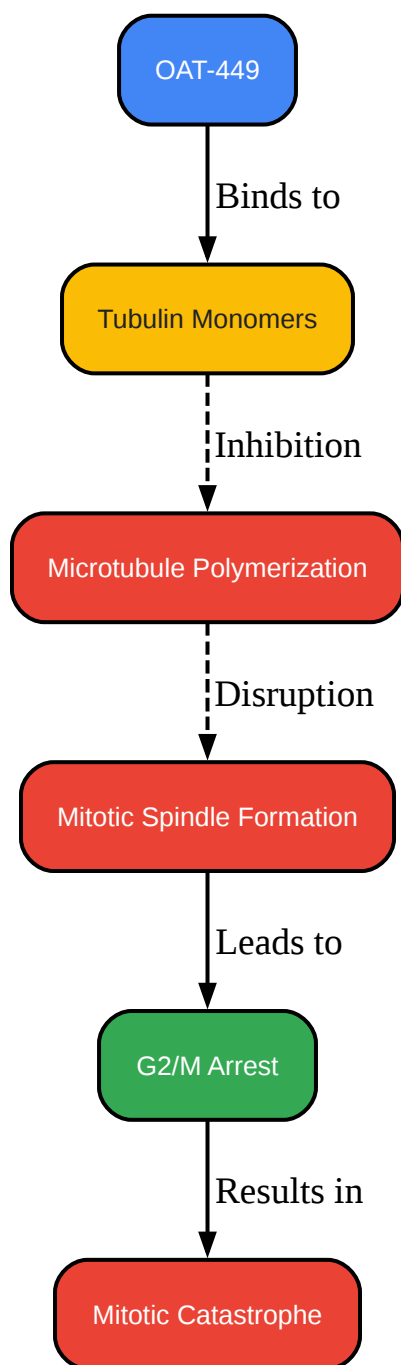
A deep dive into the mechanism of a novel tubulin inhibitor and its induction of non-apoptotic cell death in oncology.

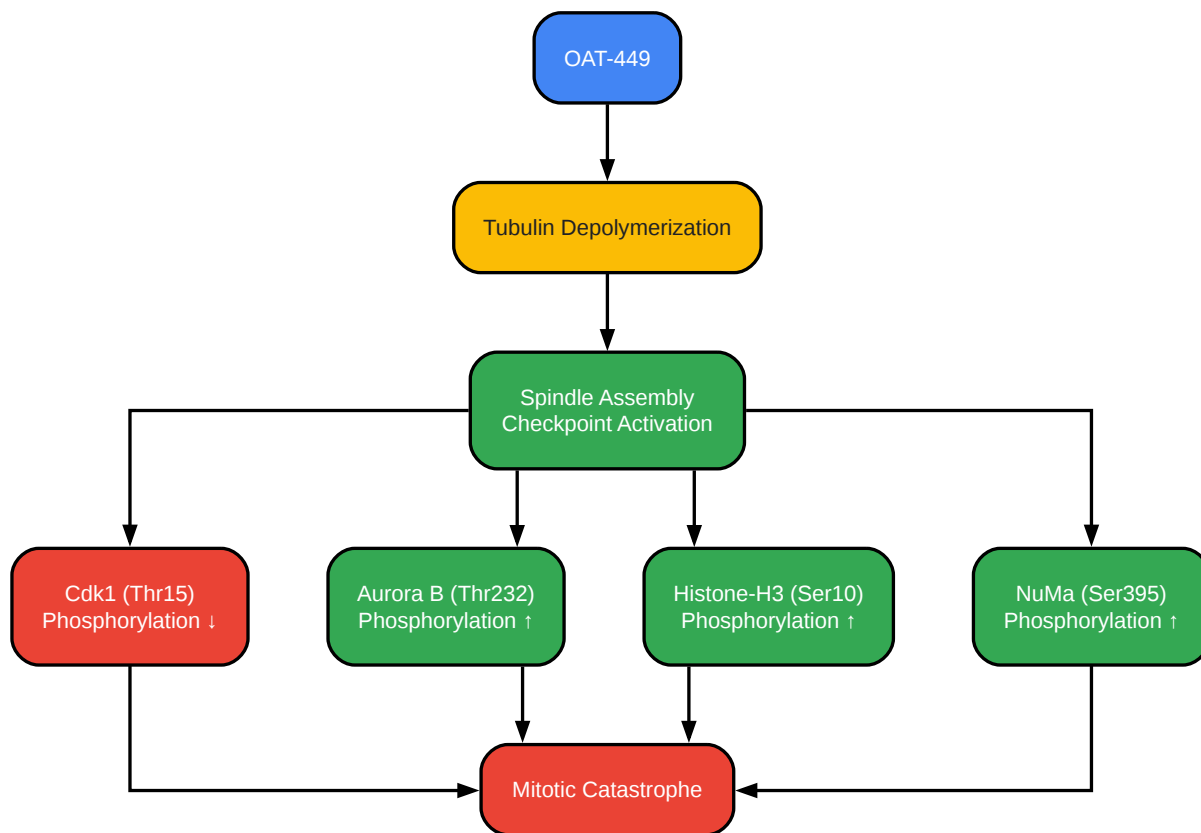
This technical guide provides an in-depth analysis of OAT-449, a novel, water-soluble small molecule inhibitor of tubulin polymerization, and its effects on inducing mitotic catastrophe in cancer cells. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive overview of the compound's mechanism of action, supported by quantitative data, detailed experimental protocols, and visual representations of the involved signaling pathways.

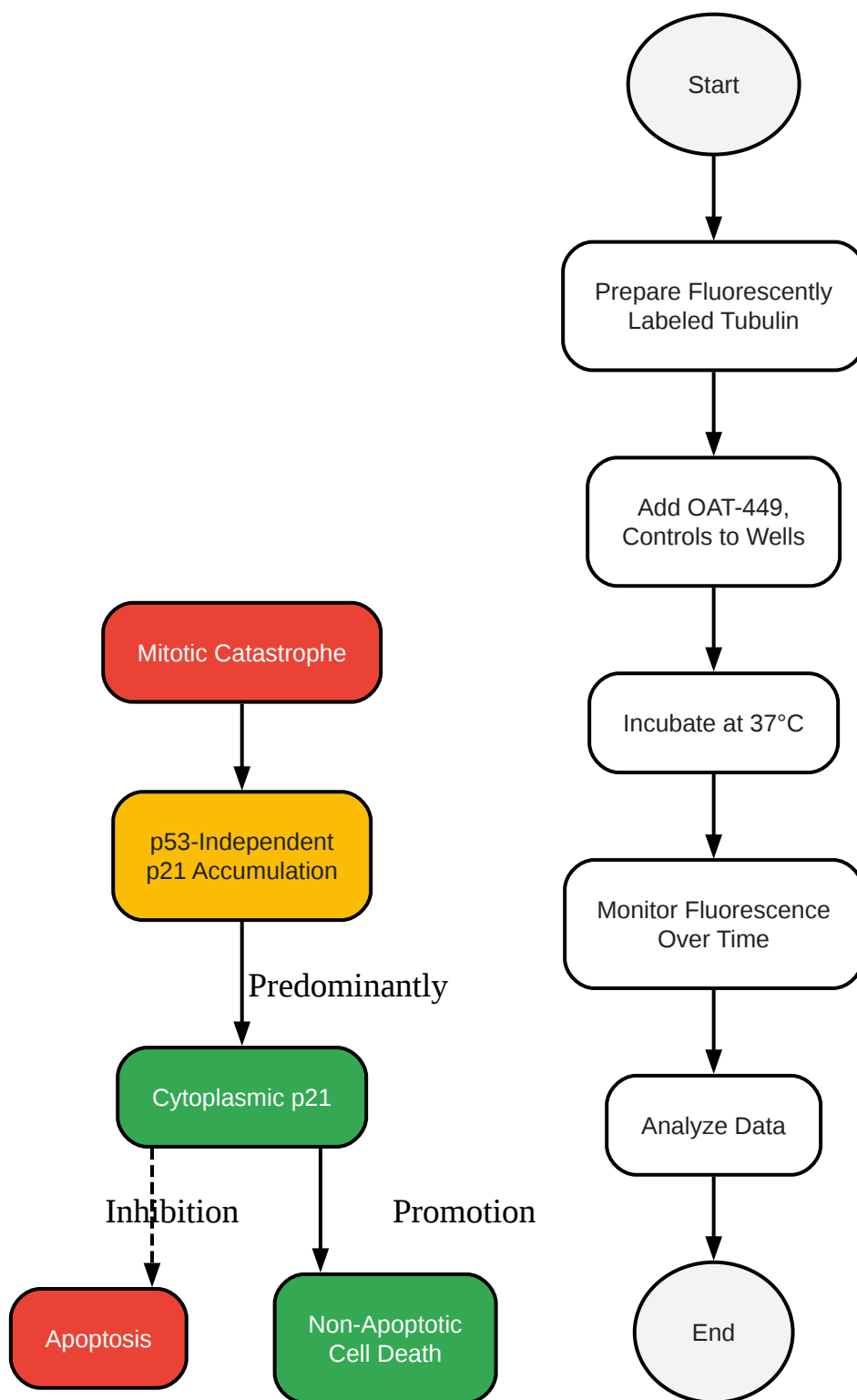
Core Mechanism of Action: Inhibition of Tubulin Polymerization

OAT-449 is a 2-aminoimidazoline derivative that exerts its cytotoxic effects by disrupting microtubule dynamics, a fundamental process for cell division.^{[1][2][3]} Microtubules are crucial components of the mitotic spindle, which facilitates the segregation of chromosomes during mitosis. OAT-449 inhibits the polymerization of tubulin, the building block of microtubules, in a manner similar to vinca alkaloids like vincristine.^{[1][2][3]} This disruption of microtubule formation triggers a cascade of cellular events, beginning with mitotic arrest.^{[1][2][3]}

The interference with microtubule dynamics activates the spindle assembly checkpoint, leading to a halt in the G2/M phase of the cell cycle.^{[1][2][3]} Prolonged arrest at this stage due to irreparable spindle damage ultimately drives the cancer cells into a state of mitotic catastrophe.^{[1][2]}







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References

- 1. A New Inhibitor of Tubulin Polymerization Kills Multiple Cancer Cell Types and Reveals p21-Mediated Mechanism Determining Cell Death after Mitotic Catastrophe - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A New Inhibitor of Tubulin Polymerization Kills Multiple Cancer Cell Types and Reveals p21-Mediated Mechanism Determining Cell Death after Mitotic Catastrophe - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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